

Anthanthrene: A Technical Overview of its Physicochemical Properties and Metabolic Pathways

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Anthanthrene	
Cat. No.:	B094379	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Anthanthrene, a hexacyclic polycyclic aromatic hydrocarbon (PAH), is a compound of significant interest in various scientific fields, from materials science to toxicology. This technical guide provides a concise overview of its core physicochemical properties and delves into its metabolic fate, offering valuable information for researchers and professionals in drug development and environmental science.

Core Physicochemical Data

Key identifying and physical characteristics of **anthanthrene** are summarized in the table below for quick reference.

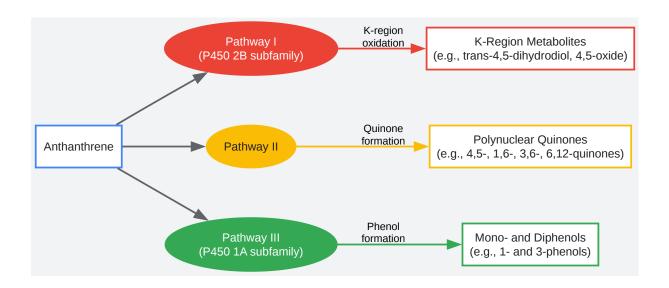
Property	Value	Reference
CAS Number	191-26-4	[1][2][3]
Molecular Formula	C22H12	[4][5]
Molecular Weight	276.33 g/mol	[4][5][6][7]

Metabolic Activation and Transformation



The biological activity of **anthanthrene**, including its potential mutagenicity, is intrinsically linked to its metabolic activation.[8] In biological systems, **anthanthrene** undergoes biotransformation primarily through microsomal enzymes, leading to a variety of metabolites. Three main pathways for the microsomal biotransformation of **anthanthrene** have been elucidated.[7]

The metabolic pathways are illustrated in the diagram below:



Click to download full resolution via product page

Caption: Microsomal biotransformation pathways of anthanthrene.

Experimental Methodologies

The elucidation of **anthanthrene**'s metabolic pathways and toxicological profile involves a range of experimental techniques. Below are generalized protocols representative of the key experiments cited in the literature.

Bacterial Reverse Mutation Assay (Ames Test)

This assay is employed to assess the mutagenic potential of **anthanthrene** and its metabolites.

Metabolic Activation: Anthanthrene is incubated with a hepatic post-mitochondrial fraction
(S9) from Aroclor 1254-treated rats to simulate metabolic activation.[7]



- Bacterial Strains: Histidine-dependent Salmonella typhimurium strains (e.g., TA97, TA98, TA100, TA104) are used as the test organisms.[7]
- Exposure: The bacteria are exposed to varying concentrations of the anthanthrene-S9 mixture.
- Plating and Incubation: The treated bacteria are plated on a minimal glucose agar medium.
- Scoring: The number of revertant colonies (his+) is counted to determine the mutagenic activity.

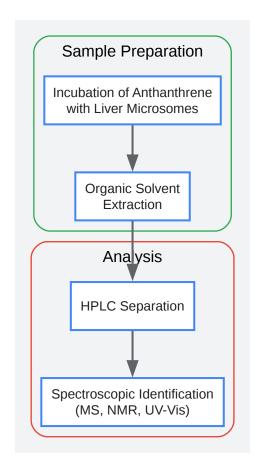
In Vitro Microsomal Metabolism Studies

These studies are crucial for identifying the specific metabolites formed from anthanthrene.

- Incubation: Anthanthrene is incubated with liver microsomes from untreated or phenobarbital/3-methylcholanthrene-treated rats in the presence of an NADPH-generating system.[7]
- Extraction: The metabolites are extracted from the incubation mixture using organic solvents.
- Chromatographic Separation: The extracted metabolites are separated and purified using techniques such as High-Performance Liquid Chromatography (HPLC).
- Spectroscopic Analysis: The chemical structures of the isolated metabolites are determined using spectroscopic methods, including UV-Vis spectroscopy, mass spectrometry, and Nuclear Magnetic Resonance (NMR) spectroscopy.

The experimental workflow for identifying **anthanthrene** metabolites is depicted below:





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Anthanthrene Wikipedia [en.wikipedia.org]
- 2. Anthanthrene | C22H12 | CID 9118 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Oxidative metabolism of phenanthrene and anthracene by soil pseudomonads. The ringfission mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Natural phenanthrenes and their biological activity PubMed [pubmed.ncbi.nlm.nih.gov]



- 7. Microsomal activation of dibenzo[def,mno]chrysene (anthanthrene), a hexacyclic aromatic hydrocarbon without a bay-region, to mutagenic metabolites PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Repair of DNA damage induced by anthanthrene, a polycyclic aromatic hydrocarbon (PAH) without bay or fjord regions - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Anthanthrene: A Technical Overview of its Physicochemical Properties and Metabolic Pathways]. BenchChem, [2025]. [Online PDF].
 Available at: [https://www.benchchem.com/product/b094379#anthanthrene-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com